

2-sulfoterephthalic acid safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2-sulfoterephthalic Acid

Cat. No.: B8772342

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Technical Guide: Safety and Handling of 2-Sulfoterephthalic Acid

Disclaimer: The following data pertains to **2-Sulfoterephthalic Acid** Monosodium Salt (CAS RN: 19089-60-2) as a proxy, due to the limited availability of a specific Safety Data Sheet (SDS) for **2-sulfoterephthalic acid** (CAS RN: 41144-03-6). The safety and handling precautions for the free acid are expected to be very similar. This guide is intended for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

2-Sulfoterephthalic acid monosodium salt is classified as a hazardous substance. The primary hazards are skin and eye irritation.[1][2]

GHS Classification Summary

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2n	 alt text	Warning	H315: Causes skin irritation. [1] [2]
Serious Eye Damage/Eye Irritation	Category 2A	 alt text	Warning	H319: Causes serious eye irritation. [1] [2]
Specific target organ toxicity — single exposure	Category 3	 alt text	Warning	H335: May cause respiratory irritation.

Precautionary Measures and Handling

Proper handling and storage are crucial to minimize the risks associated with **2-sulfoterephthalic acid**.

Precautionary Statements

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
Prevention	P264	Wash hands and face thoroughly after handling. [1] [2]
Prevention	P271	Use only outdoors or in a well-ventilated area.
Prevention	P280	Wear protective gloves, eye protection/face protection. [1] [2]
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water. [1] [2]
Response	P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
Response	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1]
Response	P312	Call a POISON CENTER/doctor if you feel unwell.
Response	P332 + P313	If skin irritation occurs: Get medical advice/attention.
Response	P337 + P313	If eye irritation persists: Get medical advice/attention. [1]
Response	P362 + P364	Take off contaminated clothing and wash it before reuse. [1] [3]
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly

closed.

Storage	P405	Store locked up.
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Handling and Storage Recommendations

- Handling: Handle in a well-ventilated area.[1] Avoid creating dust. Avoid contact with skin, eyes, and clothing.[1] Wash hands thoroughly after handling.[1]
- Storage: Keep the container tightly closed.[1] Store in a cool, dark, and dry place.[1] Store away from incompatible materials such as oxidizing agents.[1]

Emergency Procedures

First-Aid Measures

Exposure Route	Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[1] If you feel unwell, get medical advice/attention.[1]
Skin Contact	Wash with plenty of water.[1] If skin irritation occurs, get medical advice or attention.[1] Take off contaminated clothing and wash it before reuse.[1]
Eye Contact	Rinse cautiously with water for several minutes. [1] Remove contact lenses, if present and easy to do. Continue rinsing.[1] If eye irritation persists, get medical advice/attention.[1]
Ingestion	Rinse mouth.[1] Get medical advice/attention if you feel unwell.[1]

Fire-Fighting Measures

- Suitable Extinguishing Media: Dry chemical, foam, water spray, carbon dioxide.[1]
- Specific Hazards: May emit toxic fumes under fire conditions.[2]
- Protective Equipment: Wear self-contained breathing apparatus and protective clothing.

Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[1] Evacuate personnel to safe areas.[2] Avoid breathing dust.
- Environmental Precautions: Prevent product from entering drains.[1]
- Methods for Cleaning Up: Sweep up and collect into a suitable container for disposal.[4] Avoid dust generation.

Exposure Controls and Personal Protection

Engineering Controls

- Use a closed system or local exhaust ventilation to minimize direct exposure.[1]
- Ensure that eyewash stations and safety showers are close to the workstation location.[4]

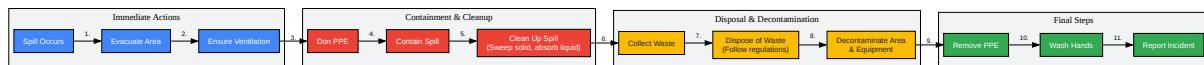
Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Safety glasses with side-shields or goggles.[1] A face shield may be required in situations with a higher risk of splashing.[1]
Skin Protection	Protective gloves (e.g., nitrile rubber).[1] Protective clothing and boots as needed.[1]
Respiratory Protection	A dust respirator is recommended if dust is generated.[1] Follow local and national regulations.[1]

Experimental Protocols and Workflows

Logical Workflow for Handling a Spill

The following diagram illustrates the recommended procedure for handling a spill of **2-sulfoterephthalic acid**.



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Caption: Workflow for handling a **2-sulfoterephthalic acid** spill.

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